

Mercury(II) Trifluoromethanesulfonate: A Comprehensive Technical Safety Guide

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Compound of Interest

Compound Name:	Mercury(II) trifluoromethanesulfonate
Cat. No.:	B1221990

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This in-depth technical guide provides a comprehensive overview of the safety information for **Mercury(II) Trifluoromethanesulfonate** (CAS No. 49540-00-3), also known as mercury triflate. The information has been compiled from various safety data sheets (SDS) to ensure a thorough understanding of the hazards, handling, and emergency procedures associated with this compound. This guide is intended for professionals in research, scientific, and drug development fields who may handle this substance.

Hazard Identification and Classification

Mercury(II) trifluoromethanesulfonate is a highly toxic substance that presents significant health and environmental hazards. It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]} Prolonged or repeated exposure may cause damage to organs.^{[1][2]} Furthermore, it is very toxic to aquatic life with long-lasting effects.^{[1][2]}

Signal Word: Danger

GHS Hazard Classifications:

Hazard Class	Category	GHS Code
Acute Toxicity, Oral	2	H300
Acute Toxicity, Dermal	1	H310
Acute Toxicity, Inhalation	2	H330
Specific Target Organ Toxicity, Repeated Exposure	2	H373
Hazardous to the Aquatic Environment, Acute Hazard	1	H400
Hazardous to the Aquatic Environment, Chronic Hazard	1	H410

Hazard Statements:

- H300: Fatal if swallowed.[\[2\]](#)
- H310: Fatal in contact with skin.[\[2\]](#)
- H330: Fatal if inhaled.[\[2\]](#)
- H373: May cause damage to organs through prolonged or repeated exposure.[\[2\]](#)
- H400: Very toxic to aquatic life.[\[2\]](#)
- H410: Very toxic to aquatic life with long lasting effects.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Mercury(II)**

Trifluoromethanesulfonate is provided below.

Property	Value
CAS Number	49540-00-3
Molecular Formula	C ₂ F ₆ HgO ₆ S ₂
Molecular Weight	498.7 g/mol
Appearance	White solid
Melting Point	>350 °C (lit.)
Solubility	Soluble in water and acetonitrile
InChI Key	BPVYMDMPLCOQPJ-UHFFFAOYSA-L

Handling, Storage, and Personal Protection

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Handling:

- Do not get in eyes, on skin, or on clothing.[\[1\]](#)
- Wash face, hands, and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Handle under a chemical fume hood.[\[3\]](#)
- Avoid dust formation.[\[3\]](#)

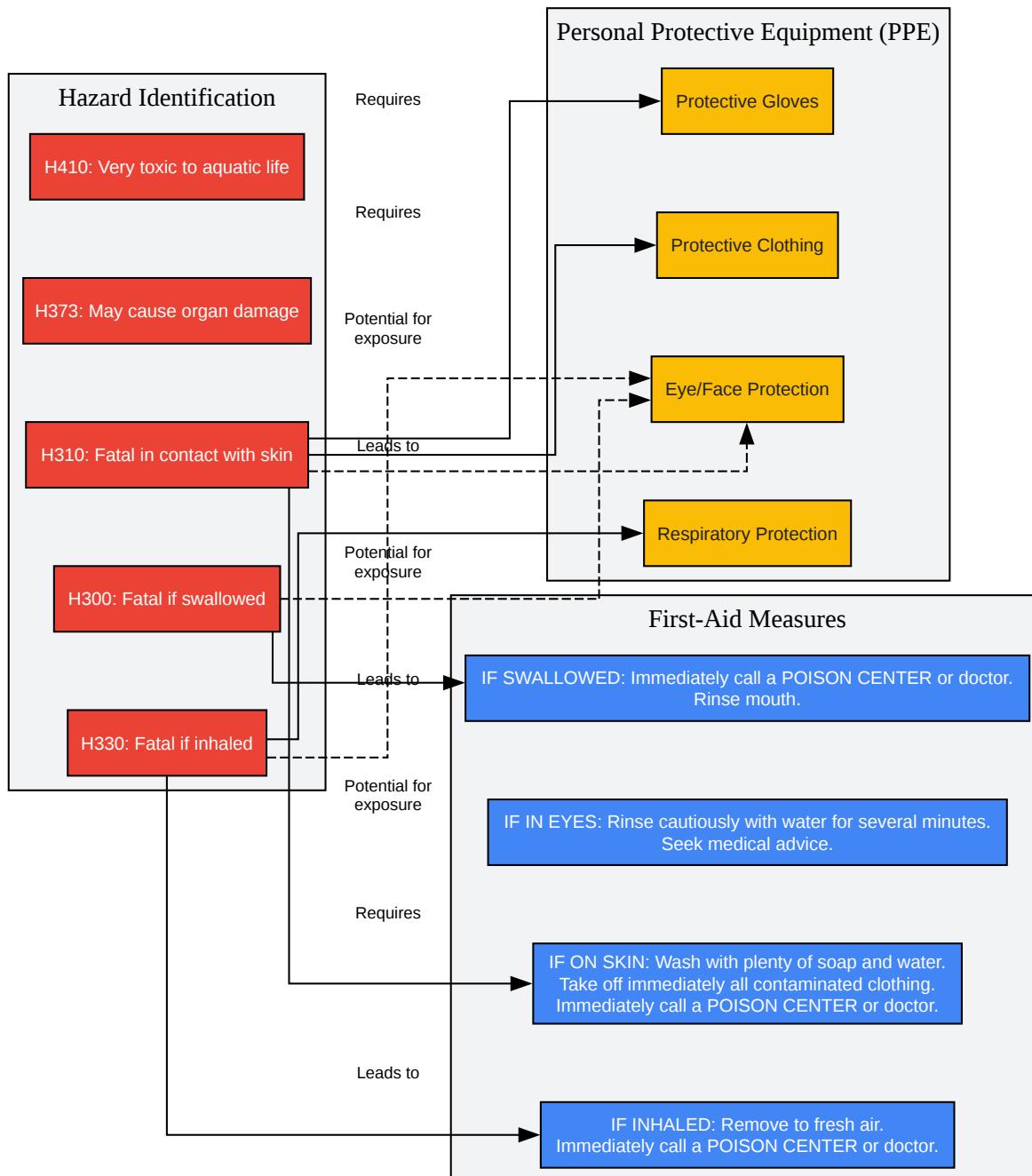
Storage:

- Store in a well-ventilated place. Keep container tightly closed.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Wear respiratory protection.[1] Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3]

The following diagram illustrates the logical workflow for safe handling of **Mercury(II) Trifluoromethanesulfonate**, from hazard recognition to appropriate response.

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Caption: Hazard and Response Workflow for **Mercury(II) Trifluoromethanesulfonate**.

First-Aid Measures

Immediate medical attention is required in case of exposure.[\[1\]](#)

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor.[\[1\]](#)
- If on Skin: Take off immediately all contaminated clothing. Wash with plenty of soap and water. Immediately call a POISON CENTER or doctor.[\[1\]](#)
- If in Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical advice.[\[1\]](#)
- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.[\[1\]](#)

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to local circumstances and the surrounding environment.
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[\[1\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus and full protective gear.[\[3\]](#)

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation. Keep people away from and upwind of the spill/leak. Evacuate personnel to safe areas.[\[1\]](#)
- Environmental Precautions: Do not flush into surface water or sanitary sewer system. Do not allow material to contaminate the groundwater system. Prevent the product from entering drains. Local authorities should be advised if significant spillages cannot be contained.[\[1\]](#)

- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[3]

Toxicological Information

Mercury(II) trifluoromethanesulfonate is fatal if swallowed, in contact with skin, or if inhaled. [1] It may cause damage to organs through prolonged or repeated exposure.[1]

Disposal Considerations

Waste is classified as hazardous. Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1] Do not flush to sewer.[1]

This technical guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) from the supplier before handling **Mercury(II) Trifluoromethanesulfonate** and ensure that a thorough risk assessment is conducted.

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